

Application Notes and Protocols for EST64454 in Cell Culture Assays

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Compound of Interest

Compound Name: EST64454

Cat. No.: B15620297

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Introduction

EST64454 is a potent and highly selective sigma-1 receptor ($\sigma 1R$) antagonist. The $\sigma 1R$ is a unique ligand-operated chaperone protein located at the endoplasmic reticulum (ER), where it modulates a variety of cellular functions, including calcium signaling and the response to cellular stress. Due to its role in various physiological and pathological processes, the $\sigma 1R$ is a promising therapeutic target for a range of disorders. These application notes provide detailed protocols for the dissolution of **EST64454** and its application in cell-based assays to facilitate research and drug development efforts targeting the $\sigma 1R$.

Data Presentation

Physicochemical Properties and Stock Solution Concentrations

Property	Value	Reference
Chemical Name	1-(4-(2-((1-(3,4-difluorophenyl)-1H-pyrazol-3-yl)methoxy)ethyl)piperazin-1-yl)ethanone	N/A
Form	Hydrochloride salt	MedChemExpress
Molecular Weight	400.85 g/mol (hydrochloride salt)	MedChemExpress
Aqueous Solubility	High	N/A
Recommended Stock Solution Solvent	Dimethyl sulfoxide (DMSO)	MedChemExpress
Maximum Stock Solution Concentration in DMSO	100 mg/mL (249.47 mM)	MedChemExpress

Recommended Working Concentrations in Cell-Based Assays

Assay Type	Cell Line	Working Concentration	Reference
CYP Induction Studies	HepaRG™	≤ 50 µM	[1]
P-glycoprotein (P-gp) Inhibition	Caco-2	Up to 200 µM	[1]

Experimental Protocols

Protocol 1: Preparation of EST64454 Stock Solution

This protocol describes two methods for preparing a concentrated stock solution of **EST64454**. Method A utilizes DMSO, a common solvent for creating high-concentration stocks of small molecules. Method B takes advantage of the high aqueous solubility of **EST64454** for direct dissolution in a buffered solution.

Method A: DMSO Stock Solution

Materials:

- **EST64454** hydrochloride powder
- Cell culture grade Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of **EST64454** hydrochloride powder.
- Add the appropriate volume of cell culture grade DMSO to achieve a high-concentration stock solution (e.g., 100 mg/mL or 250 mM).
- Vortex the solution thoroughly to ensure complete dissolution. If needed, use an ultrasonic bath for a few minutes to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Method B: Aqueous Stock Solution

Materials:

- **EST64454** hydrochloride powder
- Sterile phosphate-buffered saline (PBS) or cell culture medium (serum-free)

- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- In a sterile environment, weigh the desired amount of **EST64454** hydrochloride powder.
- Add the appropriate volume of sterile PBS or serum-free cell culture medium to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution vigorously until the powder is completely dissolved.
- Filter-sterilize the aqueous stock solution using a 0.22 µm syringe filter.
- Prepare fresh aqueous stock solutions on the day of the experiment for optimal results.

Protocol 2: Cell Viability Assay using Resazurin (AlamarBlue®)

This protocol provides a method for assessing the effect of **EST64454** on cell viability using a resazurin-based assay. This assay is based on the reduction of the blue, non-fluorescent resazurin to the pink, highly fluorescent resorufin by metabolically active cells.

Materials:

- Cells of interest (e.g., Caco-2, HepaRG™, or other relevant cell lines)
- Complete cell culture medium
- **EST64454** working solutions (prepared from stock solution by dilution in complete cell culture medium)
- Resazurin sodium salt solution (e.g., AlamarBlue®)
- 96-well clear-bottom black plates (for fluorescence measurement)
- Phosphate-buffered saline (PBS)

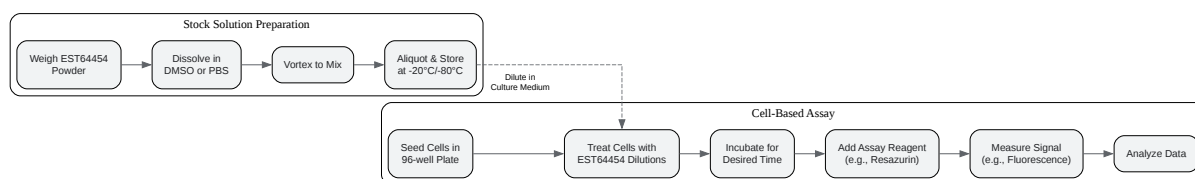
- Multi-channel pipette
- Fluorescence microplate reader

Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells into a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well in 100 μ L of complete culture medium).
 - Incubate the plate for 24 hours at 37°C in a 5% CO₂ humidified incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of **EST64454** from the stock solution in complete cell culture medium to achieve the desired final concentrations. Include a vehicle control (medium with the same concentration of DMSO or PBS as the highest **EST64454** concentration) and a no-treatment control.
 - Carefully remove the old medium from the wells and add 100 μ L of the medium containing the various concentrations of **EST64454**.
- Incubation:
 - Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) at 37°C in a 5% CO₂ incubator.
- Resazurin Addition:
 - After the incubation period, add 10 μ L of the resazurin solution to each well.
- Incubation with Resazurin:

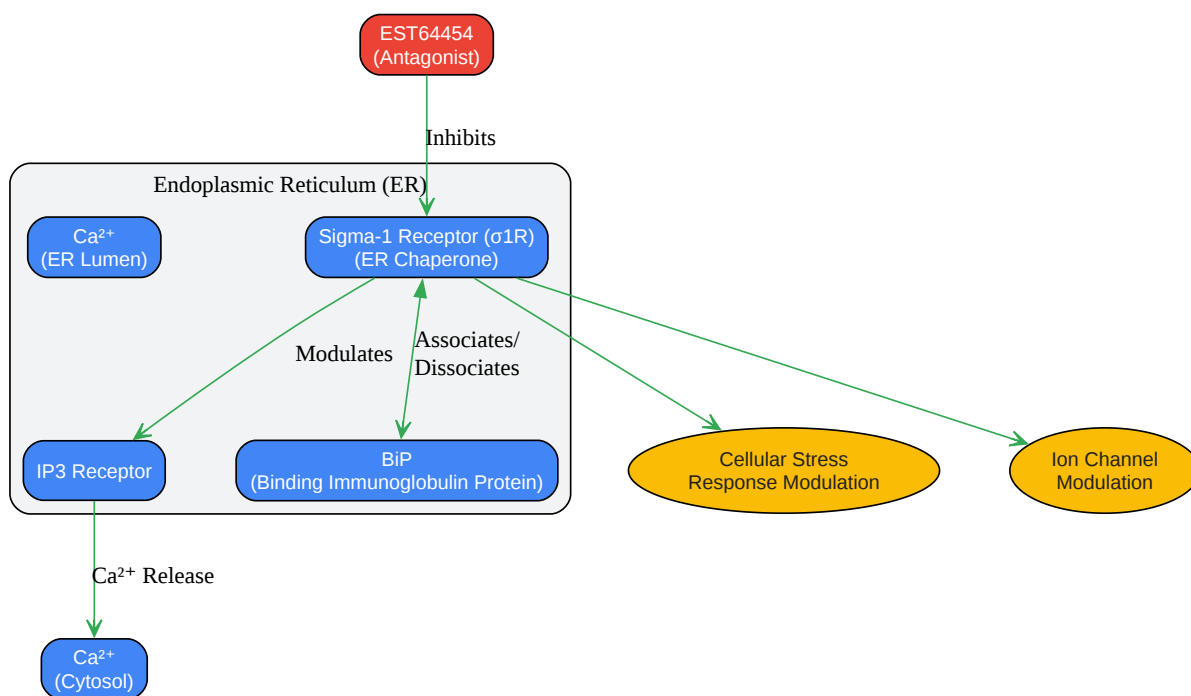
- Incubate the plate for an additional 1-4 hours at 37°C, protected from light, to allow for the conversion of resazurin to resorufin.
- Fluorescence Measurement:
 - Measure the fluorescence intensity using a microplate reader with an excitation wavelength of 560 nm and an emission wavelength of 590 nm.
- Data Analysis:
 - Subtract the background fluorescence (from wells with medium and resazurin but no cells).
 - Express the results as a percentage of the vehicle control.
 - Plot the cell viability against the concentration of **EST64454** to determine the IC50 value, if applicable.

Visualizations



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Caption: Experimental workflow for preparing and using **EST64454**.



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Caption: Simplified Sigma-1 Receptor signaling pathway.

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References

- 1. tribioscience.com [tribioscience.com]

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